

Standard Operating Procedure: MM-206 Disposal

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Compound of Interest

Compound Name: MM-206

Cat. No.: B15613191

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This document provides comprehensive guidance on the proper disposal procedures for **MM-206**, a potent cytotoxic agent. Adherence to these protocols is mandatory to ensure personnel safety, environmental protection, and regulatory compliance.

Immediate Safety and Hazard Information

MM-206 is a hazardous compound requiring specialized handling and disposal. All personnel must review the Safety Data Sheet (SDS) before working with this material.

Table 1: **MM-206** Hazard Profile

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity (Oral, Dermal, Inhalation)		Danger	H300+H310+H330: Fatal if swallowed, in contact with skin or if inhaled.
Skin Corrosion/Irritation	corrosive	Danger	H314: Causes severe skin burns and eye damage.
Germ Cell Mutagenicity	health hazard	Danger	H340: May cause genetic defects.
Hazardous to the Aquatic Environment	environment	Warning	H411: Toxic to aquatic life with long lasting effects.

Personal Protective Equipment (PPE) Requirements

All handling and disposal of **MM-206** and its contaminated materials must be performed within a certified chemical fume hood.

Table 2: Required PPE for **MM-206** Handling and Disposal

Body Part	PPE Specification	Material	Notes
Hands	Double-gloved	Nitrile or Neoprene	Change gloves immediately upon contamination.
Body	Disposable, solid-front lab coat	Polypropylene	Must be dedicated for MM-206 work.
Eyes	Chemical splash goggles	Polycarbonate	Must be worn at all times.
Respiratory	N95 or higher respirator	-	Required if handling outside a fume hood.

MM-206 Waste Segregation and Disposal Protocol

Follow these steps meticulously to ensure safe and compliant disposal of all **MM-206** waste streams.

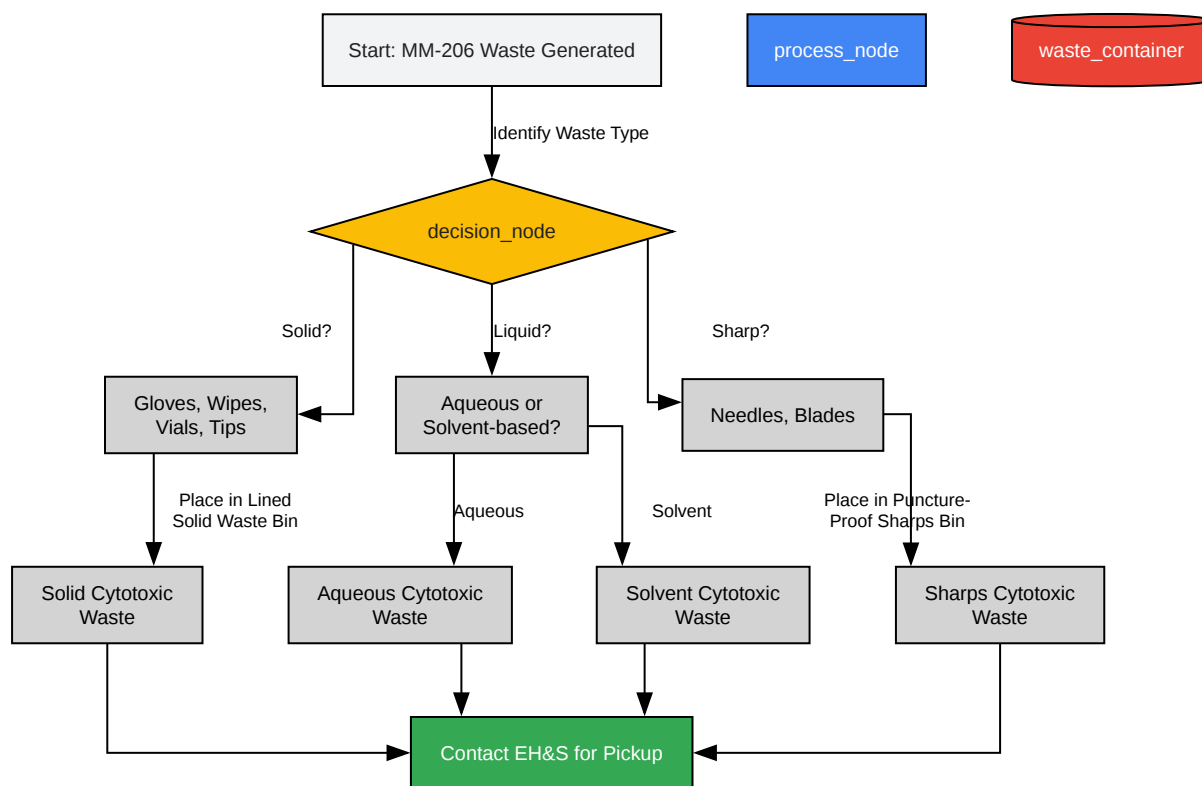
Experimental Protocol: Step-by-Step **MM-206** Waste Disposal

- Decontamination of Surfaces and Equipment:
 - Prepare a 10% bleach solution fresh daily.
 - Wipe down all surfaces and non-disposable equipment within the fume hood that came into contact with **MM-206**.
 - Allow a contact time of at least 15 minutes.
 - Follow the bleach wipe with a 70% ethanol wipe to rinse away corrosive residue.
 - All wipes used in this process are to be disposed of as solid hazardous waste.
- Segregation of Waste Streams:
 - Solid Waste:
 - Includes contaminated gloves, bench paper, pipette tips, vials, and wipes.
 - Place all solid waste into a designated, clearly labeled, leak-proof hazardous waste container lined with a heavy-duty plastic bag.
 - Container Label: "Hazardous Waste: **MM-206** (Cytotoxic), CAS: [Insert CAS Number if known]"
 - Liquid Waste:
 - Includes unused **MM-206** solutions, contaminated media, and solvent rinses.
 - Segregate aqueous-based and organic solvent-based waste into separate, clearly labeled, leak-proof hazardous waste containers.

- Aqueous Waste Label: "Hazardous Waste: **MM-206** (Aqueous), CAS: [Insert CAS Number]"
- Solvent Waste Label: "Hazardous Waste: **MM-206** (Solvent: [List Solvents]), CAS: [Insert CAS Number]"
- Sharps Waste:
 - Includes contaminated needles, syringes, and razor blades.
 - Place all sharps directly into a designated, puncture-proof sharps container labeled "Hazardous Sharps Waste: **MM-206** (Cytotoxic)".
- Container Management and Final Disposal:
 - Do not fill any waste container beyond 80% of its capacity.
 - Ensure all container lids are securely fastened when not in use.
 - Store sealed waste containers in a designated satellite accumulation area away from incompatible materials.
 - Contact your institution's Environmental Health & Safety (EH&S) department to schedule a pickup for final disposal. Do not pour any **MM-206** waste down the drain.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for segregating **MM-206** waste.



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